

1,3-Bis(methylthio)propane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,3-Bis(methylthio)propane

CAS No.: 24949-35-7

Cat. No.: B1594173

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This guide provides an in-depth technical overview of **1,3-bis(methylthio)propane**, a versatile organosulfur compound. Intended for researchers, scientists, and professionals in drug development and fine chemical synthesis, this document elucidates its core properties, synthesis, and key applications, grounded in established chemical principles.

Introduction

1,3-Bis(methylthio)propane (CAS No. 24949-35-7) is a thioether characterized by a propane backbone flanked by two methylthio groups.^[1] Its structure presents a unique combination of nucleophilicity at the sulfur atoms and a flexible three-carbon linker, rendering it a valuable synthon in various organic transformations. While structurally related to the widely used 1,3-propanedithiol, the methylated sulfur atoms in **1,3-bis(methylthio)propane** alter its reactivity profile, making it a distinct and valuable tool in the synthetic chemist's arsenal. This guide will delve into the fundamental physical and chemical properties of this compound, outline reliable synthetic protocols, and explore its utility in modern organic chemistry, including its role as a precursor to important reagents and its application in the flavor and fragrance industry.

Physicochemical Properties

The physical and chemical characteristics of **1,3-bis(methylthio)propane** are fundamental to its handling, reactivity, and application. A summary of its key physical data is presented in the table below.

Property	Value	Source(s)
CAS Number	24949-35-7	[1]
Molecular Formula	C ₅ H ₁₂ S ₂	[1]
Molecular Weight	136.28 g/mol	[2]
Appearance	Colorless liquid	Inferred from related compounds
Odor	Stench	[2]
Boiling Point	88-90 °C at 12 mmHg	[2]
Density	1.011 g/mL	[2]
Refractive Index (n ²⁰ /D)	1.519	[2]

Synthesis of 1,3-Bis(methylthio)propane

The synthesis of **1,3-bis(methylthio)propane** can be approached through well-established nucleophilic substitution reactions. The choice of starting materials is dictated by availability and desired reaction conditions. Two primary, reliable methods are outlined below. The causality behind these experimental choices lies in the fundamental principles of nucleophilicity and electrophilicity.

Method 1: Alkylation of 1,3-Propanedithiol

This method leverages the high nucleophilicity of the thiol groups in 1,3-propanedithiol, which readily attack an electrophilic methyl source. Methyl iodide is a classic and highly effective methylating agent for this purpose.[3] The presence of a non-nucleophilic base is crucial to deprotonate the thiols, thereby generating the more potent thiolate nucleophiles.

Caption: Synthesis of **1,3-Bis(methylthio)propane** via Alkylation of 1,3-Propanedithiol.

Experimental Protocol:

- To a stirred solution of 1,3-propanedithiol (1 equivalent) in an anhydrous aprotic solvent such as tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon), add a suitable base (2.2 equivalents), such as sodium hydride, portion-wise at 0 °C.
- Allow the reaction mixture to stir at room temperature for 30 minutes to ensure complete formation of the dithiolate.
- Cool the mixture back to 0 °C and add methyl iodide (2.2 equivalents) dropwise.
- Let the reaction warm to room temperature and stir for 12-18 hours.
- Quench the reaction by the slow addition of water.
- Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield pure **1,3-bis(methylthio)propane**.

Method 2: Reaction of 1,3-Dihalopropane with Sodium Thiomethoxide

An alternative and equally effective approach involves the reaction of a 1,3-dihalopropane, such as 1,3-dibromopropane, with a strong nucleophile like sodium thiomethoxide.^[4] This is a classic Williamson ether synthesis adapted for thioethers.

Caption: Synthesis of **1,3-Bis(methylthio)propane** from 1,3-Dibromopropane.

Experimental Protocol:

- Prepare a solution of sodium thiomethoxide by carefully reacting sodium metal (2.2 equivalents) with methanethiol in an appropriate solvent like ethanol, or use commercially available sodium thiomethoxide.

- To the solution of sodium thiomethoxide, add 1,3-dibromopropane (1 equivalent) dropwise at room temperature.^[4]
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by thin-layer chromatography or gas chromatography.
- After completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Partition the residue between water and an organic solvent (e.g., dichloromethane).
- Separate the organic layer, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the product by vacuum distillation.

Applications in Organic Synthesis and Industry

Precursor to Reagents for Carbonyl Protection

1,3-Bis(methylthio)propane serves as a valuable precursor to reagents used in the protection of carbonyl groups. While 1,3-propanedithiol is more commonly used directly for the formation of 1,3-dithianes, the principles are analogous. The formation of a dithiane from an aldehyde or ketone is a robust method to mask the electrophilicity of the carbonyl carbon, allowing for nucleophilic attack at other sites of the molecule.

The causality for this application lies in the stability of the dithiane ring and its inertness to a wide range of reagents such as hydrides, organometallics, and certain oxidizing agents. The protection can be reversed under specific conditions, typically using mercury(II) salts or other oxidative methods, to regenerate the carbonyl group.

Flavor and Fragrance Industry

Organosulfur compounds are well-known for their potent and often characteristic aromas. **1,3-Bis(methylthio)propane** and related compounds have found application as flavoring agents in the food industry.^[5] Their sensory profiles can range from savory and meaty to fruity and citrus-like, depending on the concentration and the food matrix. The presence of sulfur atoms contributes significantly to the complexity and potency of the aroma.

Spectroscopic Characterization

The identity and purity of **1,3-bis(methylthio)propane** are confirmed through standard spectroscopic techniques.

- **Mass Spectrometry (MS):** The electron ionization mass spectrum of **1,3-bis(methylthio)propane** would be expected to show a molecular ion peak (M^+) at $m/z = 136$, corresponding to its molecular weight.^[6] Fragmentation patterns would likely involve the loss of methylthio ($-SCH_3$) and methyl ($-CH_3$) groups.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be characterized by C-H stretching vibrations in the $2850\text{--}3000\text{ cm}^{-1}$ region and C-S stretching absorptions, which are typically weaker and appear in the fingerprint region (around $600\text{--}800\text{ cm}^{-1}$).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: The proton NMR spectrum would be expected to show three distinct signals: a singlet for the six protons of the two methyl groups, a triplet for the four protons of the two methylene groups adjacent to the sulfur atoms, and a quintet for the two protons of the central methylene group.
 - ^{13}C NMR: The carbon NMR spectrum would show three signals corresponding to the three unique carbon environments: the methyl carbons, the methylene carbons adjacent to the sulfur atoms, and the central methylene carbon.

As an illustrative example, the related compound 1,3-bis(methylthio)-2-methoxypropane exhibits characteristic signals in its ^1H NMR, IR, and mass spectra that are used for its identification.^{[7][8][9]}

Safety and Handling

1,3-Bis(methylthio)propane should be handled with appropriate safety precautions in a well-ventilated fume hood. It is a stable compound under normal conditions but is incompatible with strong oxidizing agents. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. It is characterized by a strong, unpleasant odor (stench).^[2]

Conclusion

1,3-Bis(methylthio)propane is a valuable organosulfur compound with straightforward and reliable synthetic routes. Its utility as a precursor in the formation of protecting groups and its application in the flavor industry underscore its importance in both academic research and industrial settings. A thorough understanding of its physical properties, synthesis, and safe handling is essential for its effective application.

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- To cite this document: BenchChem. [1,3-Bis(methylthio)propane: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594173/docs#1-3-bis-methylthio-propane-a-comprehensive-technical-guide>]

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